

# Chemical structure and properties of 4-O-Demethylkadsurenin D.

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Compound of Interest

Compound Name: 4-O-Demethylkadsurenin D

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# 4-O-Demethylkadsurenin D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**4-O-Demethylkadsurenin D** is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. Isolated from medicinal plants such as Magnolia ovata, this compound is of interest to researchers in the fields of natural product chemistry, pharmacology, and drug discovery. This technical guide provides a summary of the currently available information on the chemical structure and properties of **4-O-Demethylkadsurenin D**. It is important to note that while the basic chemical identity of this compound has been established, detailed experimental data on its biological activity and mechanism of action are not extensively available in the public domain.

## **Chemical Structure and Properties**

The fundamental chemical characteristics of **4-O-Demethylkadsurenin D** are summarized below.

Table 1: Chemical and Physical Properties of 4-O-Demethylkadsurenin D



Property	Value	Source
IUPAC Name	(5S)-7-(4-hydroxy-3-methoxyphenyl)-3-methoxy-6-methyl-5-prop-2-enylbicyclo[3.2.1]oct-3-ene-2,8-dione	N/A
CAS Number	127179-70-8	[1]
Molecular Formula	C20H22O5	[2][3]
Molecular Weight	342.39 g/mol	[2][3]
Appearance	Not reported	
Melting Point	Not reported	
Boiling Point	Not reported	_
Solubility	Not reported	_

Note: "Not reported" indicates that specific quantitative data was not found in the surveyed literature.

#### **Spectroscopic Data**

Detailed spectroscopic data, such as <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, and mass spectrometry (MS) analysis, are crucial for the unequivocal identification and structural elucidation of chemical compounds. While the general structure of **4-O-Demethylkadsurenin D** is known, specific, publicly available raw or processed spectroscopic data sets are limited. Researchers working with this compound would need to perform these analyses to confirm its identity and purity.

## **Biological Activity and Signaling Pathways**

Lignans as a chemical class are known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects. However, specific studies detailing the biological activities of **4-O-Demethylkadsurenin D** are scarce. Consequently, there is no well-defined signaling pathway that has been experimentally validated for this particular compound.



Future research should focus on in vitro and in vivo studies to determine the pharmacological profile of **4-O-Demethylkadsurenin D**. Potential areas of investigation could include its effects on inflammatory pathways (e.g., NF-kB, MAPK), apoptosis, and cell cycle regulation in various cell models.

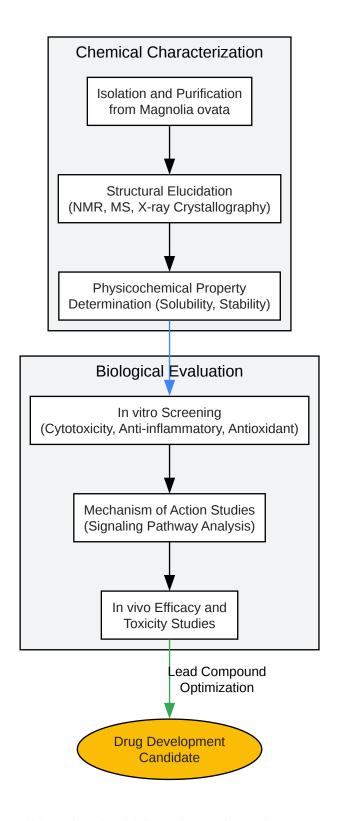
## **Experimental Protocols**

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **4-O-Demethylkadsurenin D** are not readily available in the scientific literature. Researchers would typically adapt general protocols for lignan isolation from plant materials, followed by chromatographic purification techniques. For biological assays, standard protocols for assessing cytotoxicity (e.g., MTT assay), anti-inflammatory activity (e.g., measurement of nitric oxide production), and other relevant biological endpoints would be employed.

### **Logical Workflow for Future Research**

To address the current knowledge gap regarding **4-O-Demethylkadsurenin D**, a logical experimental workflow is proposed. This workflow outlines the necessary steps to thoroughly characterize its chemical and biological properties.





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Figure 1. Proposed research workflow for **4-O-Demethylkadsurenin D**.

#### Conclusion



**4-O-Demethylkadsurenin D** represents a natural product with potential for further scientific investigation. While its basic chemical structure has been identified, a comprehensive understanding of its physicochemical properties, biological activities, and mechanisms of action is currently lacking. The information and proposed workflow presented in this guide are intended to serve as a foundational resource for researchers and professionals in the field of drug development, highlighting the existing knowledge gaps and suggesting a path forward for future studies. The systematic evaluation of this and other lignans may lead to the discovery of novel therapeutic agents.

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